

Personal protective equipment for handling 5-Bromo-5-Nitro-1,3-Dioxane

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Compound of Interest

Compound Name: 5-Bromo-5-Nitro-1,3-Dioxane

Cat. No.: B1667936

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Essential Safety and Handling Guide for 5-Bromo-5-Nitro-1,3-Dioxane

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety protocols and logistical information for the handling and disposal of **5-Bromo-5-Nitro-1,3-Dioxane**, ensuring the well-being of laboratory personnel and adherence to safety standards.

Hazard Identification and Personal Protective Equipment (PPE)

5-Bromo-5-Nitro-1,3-Dioxane is a hazardous chemical that requires stringent safety measures. The primary hazards include acute oral toxicity, severe skin and eye damage, and potential organ damage through prolonged or repeated exposure.^{[1][2]} It is also very toxic to aquatic life with long-lasting effects.^{[1][3]}

Quantitative Data Summary

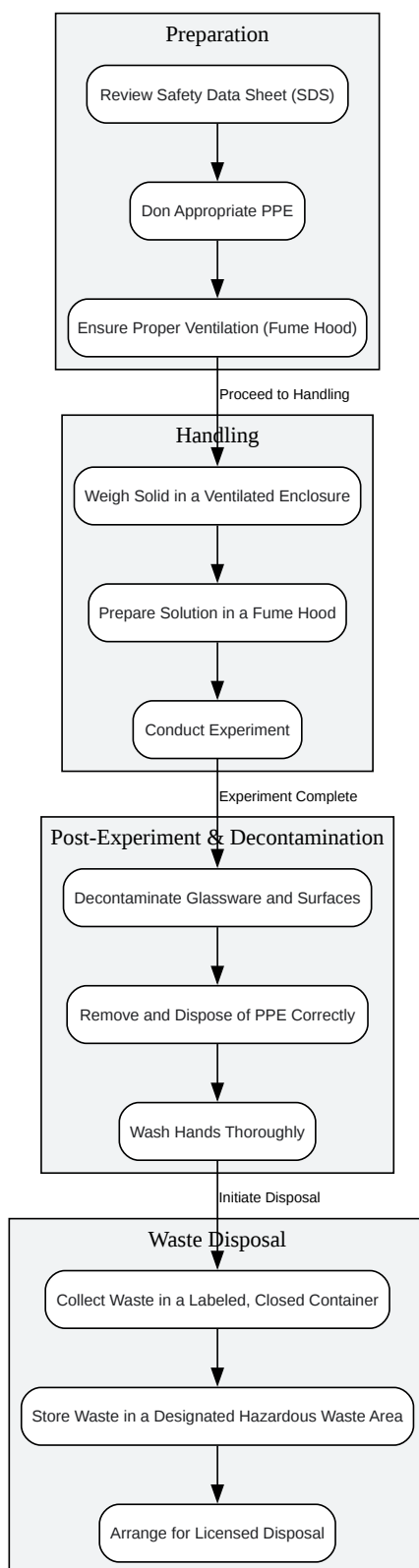
Property	Value	Reference
CAS Number	30007-47-7	[1]
Molecular Formula	C4H6BrNO4	[4]
Molecular Weight	212.0 g/mol	[5]
Appearance	White crystalline powder	[5]
Oral LD50 (Rat)	455 mg/kg	[2][5]
Oral LD50 (Mouse)	590 mg/kg	[2]
Melting Point	58-60 °C	[5]
Boiling Point	113-116 °C at 13 Torr (Decomposes)	[5]
Water Solubility	0.46% at 20°C	[5]

Recommended Personal Protective Equipment (PPE)

PPE Category	Specification	Rationale
Hand Protection	Compatible, chemical-resistant gloves.	To prevent skin contact, which can cause severe burns.[1][6]
Eye and Face Protection	Chemical safety goggles and a face shield.	To protect against splashes that can cause serious eye damage.[3][7]
Skin and Body Protection	Protective clothing, such as a lab coat, and closed-toe shoes.	To prevent skin exposure and contamination of personal clothing.[3][6]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if dust is generated or ventilation is inadequate.	To avoid inhalation, which may cause respiratory irritation.[6][8]

Experimental Workflow and Handling Protocol

The following workflow outlines the procedural steps for the safe handling of **5-Bromo-5-Nitro-1,3-Dioxane** from receipt to disposal.



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Caption: Workflow for Safe Handling of **5-Bromo-5-Nitro-1,3-Dioxane**.

Detailed Experimental Protocols

a. Weighing and Solution Preparation:

- Always handle the solid form of **5-Bromo-5-Nitro-1,3-Dioxane** within a chemical fume hood or other ventilated enclosure to minimize dust inhalation.[\[8\]](#)
- Use appropriate tools (e.g., spatula, weighing paper) to handle the solid. Avoid creating dust.
- When preparing solutions, slowly add the solid to the solvent to prevent splashing.
- Ensure all containers are clearly and accurately labeled.

b. Spill Response:

- In case of a spill, evacuate the immediate area.
- For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a designated, sealed container for disposal.[\[3\]](#)
- Ventilate the area of the spill.
- For larger spills, or if you are unsure how to proceed, contact your institution's environmental health and safety department immediately.

Disposal Plan

Proper disposal of **5-Bromo-5-Nitro-1,3-Dioxane** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Collection:

- All waste materials, including unused product, contaminated consumables (e.g., gloves, weighing paper), and empty containers, must be collected in a designated, properly labeled, and sealed hazardous waste container.[\[3\]](#)
- Do not mix this waste with other chemical waste streams unless explicitly permitted by your institution's waste management guidelines.

Disposal Procedure:

- Dispose of the chemical waste through a licensed disposal company.[3] One recommended method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[3]
- Contaminated containers should be handled as the product itself.[3]
- Ensure compliance with all local, regional, and national waste disposal regulations.[3][8]

By adhering to these guidelines, researchers can mitigate the risks associated with **5-Bromo-5-Nitro-1,3-Dioxane** and maintain a safe laboratory environment.

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References

- 1. chemos.de [chemos.de]
- 2. 5-Bromo-5-Nitro-1,3-Dioxane | C₄H₆BrNO₄ | CID 1807 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chemicalbook.com [chemicalbook.com]
- 4. 5-BROMO-5-NITRO-1,3-DIOXANE - Ataman Kimya [atamanchemicals.com]
- 5. cir-reports.cir-safety.org [cir-reports.cir-safety.org]
- 6. biosynth.com [biosynth.com]
- 7. sigmaaldrich.com [sigmaaldrich.com]
- 8. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 5-Bromo-5-Nitro-1,3-Dioxane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1667936#personal-protective-equipment-for-handling-5-bromo-5-nitro-1-3-dioxane]

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